

Personal protective equipment for handling SI-113

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Essential Safety and Handling Guide for SI-113

For Researchers, Scientists, and Drug Development Professionals: Your Comprehensive Resource for the Safe Handling of SOLITHANE® S 113 (SI-113)

This guide provides critical safety and logistical information for the handling and disposal of SOLITHANE® S 113 (SI-113), a liquid urethane prepolymer. Due to its composition, which includes the hazardous component toluene-diisocyanate (TDI), stringent adherence to safety protocols is mandatory to mitigate risks of severe health effects, including allergic reactions, respiratory sensitization, and potential carcinogenicity.[1][2]

Immediate Safety Concerns and First Aid

SI-113 is fatal if inhaled and may cause allergic skin reactions, as well as allergy or asthma-like symptoms if breathed in.[2] It is also suspected of causing cancer.[1][2] In the event of exposure, immediate action is critical.



Exposure Route	Immediate Action	
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention. [1]	
Skin Contact	Remove all contaminated clothing and shoes at once. Wash the affected area thoroughly with soap and plenty of water. If skin irritation or a rash develops, seek medical advice.[1][2]	
Eye Contact	Immediately flush the eyes with copious amounts of water for at least 15 minutes, ensuring to lift the upper and lower eyelids. If symptoms persist, consult a physician.[1]	
Ingestion	Do not induce vomiting. Seek immediate medical attention.[1]	

Personal Protective Equipment (PPE) for Handling SI-113

A comprehensive PPE strategy is essential to prevent exposure. The following table summarizes the required PPE for various tasks involving **SI-113**.



Body Part	Required PPE	Specifications and Best Practices
Respiratory	Full-face, air-supplied respirator or a self-contained breathing apparatus (SCBA)[3]	An organic vapor cartridge may be permissible for low concentrations if monitored, but a supplied-air respirator is necessary for situations with potential for high exposure or emergencies.[4] Odor should not be used as an indicator of TDI presence, as its threshold is above permissible exposure limits.[3][5]
Hand	Chemical-resistant gloves (Butyl rubber is recommended) [6]	Latex and nitrile gloves are not suitable for handling isocyanates.[6][7] Regularly inspect gloves for any signs of degradation or perforation.
Eye	Chemical splash goggles and a face shield[3][4]	To be worn whenever there is a potential for splashing, such as during transfer of the material.[4][5]
Body	Chemical-protective suit or impervious clothing[3]	This includes coveralls or a lab coat to protect against skin contact.[4]
Foot	Chemical-resistant boots	Ensure boots are in good condition and provide full coverage.

Experimental Protocols: Safe Handling and Disposal

Handling SI-113 in a Laboratory Setting



- Preparation: Before handling SI-113, ensure that a safety shower and eyewash station are readily accessible.[3] All personnel must be trained on the specific hazards of isocyanates.[8]
- Ventilation: Always handle **SI-113** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[1][7]
- Dispensing: When transferring SI-113, do so carefully to avoid splashing or creating aerosols.
- Incompatible Materials: Keep **SI-113** away from water, strong acids, bases, oxidizing agents, alcohols, and amines, as it can react violently.[7][8]

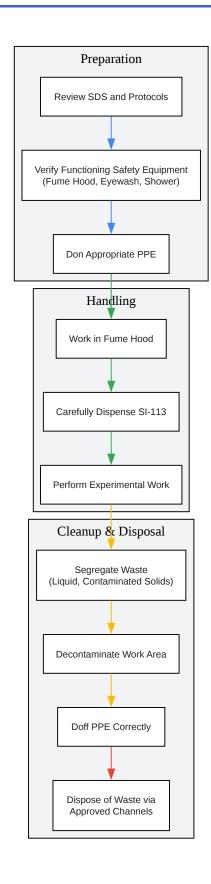
Disposal Plan for SI-113 and Contaminated Materials

Unused or off-spec **SI-113** (containing TDI) is classified as a hazardous waste with the EPA designation U223.[9][10]

- Waste Collection: Collect all **SI-113** waste and contaminated materials (e.g., gloves, absorbent pads) in designated, sealed, and properly labeled hazardous waste containers.
- Decontamination of Spills: For small spills, absorb the liquid with vermiculite, dry sand, or a similar non-reactive material.[8] The contaminated absorbent should then be placed in a sealed container for disposal.[8] Do not use water to clean up spills, as it reacts with TDI to produce carbon dioxide, which can lead to pressure buildup in a sealed container.[8]
- Container Disposal: Empty SI-113 containers will still contain hazardous residue and must be handled with care.[10] They can be decontaminated with a neutralizing solution. Consult your institution's environmental health and safety office for specific procedures. Options for final disposal of decontaminated containers include professional drum re-conditioners, scrap metal recyclers, or approved landfills.[10]
- Final Disposal: All **SI-113** waste must be disposed of through an approved hazardous waste disposal facility.[1] Incineration and alkaline hydrolysis are recommended methods for TDI waste.[9] Landfilling is not a recommended disposal method.[9]

Workflow for Safe Handling of SI-113





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Caption: Workflow for the safe handling of SI-113 from preparation to disposal.



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